HPLC method for quantification of Croconazole hydrochloride in formulations

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Compound of Interest

Compound Name:	*Croconazole hydrochloride*
CAS No.:	*77174-66-4*
Cat. No.:	*B1208992*

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An Application Note for the Quantification of **Croconazole Hydrochloride** in Pharmaceutical Formulations by High-Performance Liquid Chromatography (HPLC)

Introduction

Croconazole hydrochloride is a synthetic imidazole antifungal agent used in the topical treatment of fungal skin infections. The efficacy and safety of pharmaceutical formulations containing **Croconazole hydrochloride** are directly dependent on the precise concentration of the active pharmaceutical ingredient (API). Therefore, a robust, accurate, and reliable analytical method for its quantification is essential for quality control during manufacturing and for stability testing of the final product.[1]

This application note details a validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **Croconazole hydrochloride** in cream formulations. The method is designed to be specific, accurate, precise, and suitable for routine analysis in a quality control environment. The principles and protocols described herein are grounded in established chromatographic theory and adhere to the validation requirements outlined by the International Council for Harmonisation (ICH).[2][3]

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Principle of the Method

High-Performance Liquid Chromatography (HPLC) is a powerful analytical technique used to separate, identify, and quantify components in a mixture.[1] This method employs a reversed-phase chromatographic approach, where the stationary phase (typically a C18 column) is nonpolar, and the mobile phase is a more polar mixture of an organic solvent and an aqueous buffer.

Croconazole hydrochloride, being a moderately nonpolar molecule, will interact with the C18 stationary phase. By carefully controlling the composition of the mobile phase, we can achieve a controlled elution and separation of **Croconazole hydrochloride** from potential excipients present in the formulation. The analyte is then detected by a UV spectrophotometer as it exits the column, and the resulting signal (peak area) is proportional to its concentration.

Materials and Reagents

- Equipment:
  - HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
  - Analytical balance (0.01 mg readability).
  - pH meter.
  - Ultrasonic bath.
  - Centrifuge.
  - Volumetric flasks (Class A).
  - Pipettes (Class A).
  - Syringe filters (0.45 µm, PTFE or Nylon).
- Chemicals and Reagents:
  - **Croconazole hydrochloride** reference standard.

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- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Potassium dihydrogen phosphate (KH_2PO_4) (Analytical grade).
- Orthophosphoric acid (Analytical grade).
- Water (HPLC grade or Milli-Q).

- Chromatographic Column:
  - C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

Optimized Chromatographic Conditions

The selection of chromatographic conditions is critical for achieving optimal separation and peak shape. The parameters below were optimized based on the physicochemical properties of **Croconazole hydrochloride** and common practices for related azole antifungal agents.[4][5]

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Parameter	Condition	Rationale
Column	C18 (250 mm x 4.6 mm, 5 µm)	The C18 stationary phase provides excellent hydrophobic retention for moderately nonpolar analytes like Croconazole, offering robust and reproducible separation.
Mobile Phase	Acetonitrile : 25 mM KH_2PO_4 Buffer (pH 3.5) (60:40, v/v)	Acetonitrile is a common organic modifier providing good peak shape. The phosphate buffer controls the pH to ensure consistent ionization state of the analyte and silanol groups on the column, improving peak symmetry. A pH of 3.5 ensures good retention.
Flow Rate	1.0 mL/min	A flow rate of 1.0 mL/min provides a good balance between analysis time, resolution, and system pressure for a standard 4.6 mm ID column.[6][7]
Detection	UV at 230 nm	While a full UV scan is recommended for method development, 230 nm is a common wavelength for azole compounds, offering good sensitivity and minimizing interference from common excipients.[8]

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Injection Volume	20 µL	This volume is standard for HPLC analysis and provides a good response without overloading the column.
Column Temperature	30°C	Maintaining a constant column temperature ensures reproducible retention times and improves peak shape by reducing mobile phase viscosity.[6]
Run Time	10 minutes	Sufficient time to allow for the elution of the analyte and any potential late-eluting impurities or excipients, ensuring a clean baseline for the next injection.

Experimental Protocols

Preparation of Solutions

- 25 mM KH_2PO_4 Buffer (pH 3.5):
  - Accurately weigh approximately 3.4 g of KH_2PO_4 and dissolve it in 1000 mL of HPLC-grade water.
  - Adjust the pH to 3.5 using orthophosphoric acid.
  - Filter the buffer solution through a 0.45 µm membrane filter before use.
- Mobile Phase Preparation:
  - Mix 600 mL of acetonitrile and 400 mL of the prepared 25 mM KH_2PO_4 buffer (pH 3.5).
  - Degas the mixture using an ultrasonic bath for 15 minutes or by online degasser.
- Standard Stock Solution (500 µg/mL):

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- Accurately weigh approximately 25 mg of **Croconazole hydrochloride** reference standard into a 50 mL volumetric flask.
- Add approximately 30 mL of methanol and sonicate for 10 minutes to dissolve completely. **Croconazole hydrochloride** is freely soluble in methanol.[9]
- Allow the solution to cool to room temperature and make up the volume to 50 mL with methanol.

- Working Standard Solutions (for Linearity):
  - Prepare a series of working standard solutions by diluting the Standard Stock Solution with the mobile phase to achieve concentrations ranging from 10 µg/mL to 150 µg/mL.

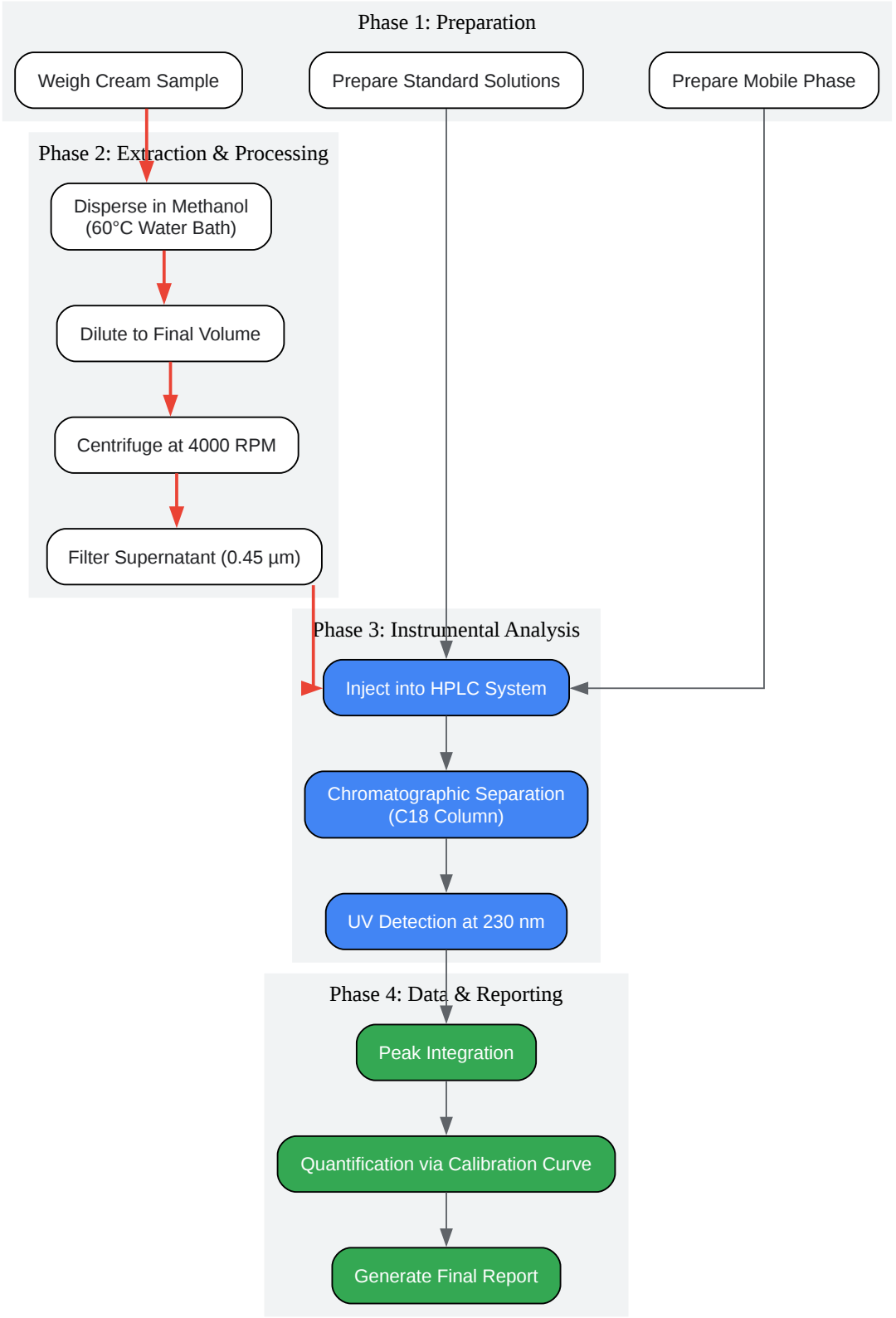
Sample Preparation (Cream Formulation)

This protocol is a representative example for a 1% w/w cream formulation. The weights and dilutions should be adjusted based on the labeled concentration.

- Accurately weigh an amount of cream equivalent to 10 mg of **Croconazole hydrochloride** (i.e., approximately 1.0 g of a 1% cream) into a 50 mL beaker.
- Add 25 mL of methanol and heat in a water bath at 60°C for 5-10 minutes, stirring to disperse the cream matrix.[6]
- Transfer the contents quantitatively to a 100 mL volumetric flask.
- Allow the solution to cool to room temperature.
- Make up the volume to 100 mL with methanol. This yields a nominal concentration of 100 µg/mL.
- Transfer a portion of the solution to a centrifuge tube and centrifuge at 4000 RPM for 10 minutes.[6]
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial for analysis.[6]

HPLC Analysis Workflow

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Caption: Workflow for Croconazole HCl quantification.

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Method Validation

The developed method must be validated according to ICH Q2(R2) guidelines to demonstrate its fitness for purpose.[2][3]

Specificity

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, or matrix components.

- Protocol:
  - Inject the mobile phase (blank) to ensure no interfering peaks at the retention time of Croconazole.
  - Inject a solution of the formulation excipients (placebo) prepared in the same manner as the sample.
  - Inject the **Croconazole hydrochloride** standard solution.
  - Inject the sample solution.
- Acceptance Criteria: The placebo and blank chromatograms should show no significant peaks at the retention time of **Croconazole hydrochloride**.

Linearity

Linearity demonstrates that the method's response is directly proportional to the concentration of the analyte over a given range.

- Protocol:
  - Prepare at least five concentrations of **Croconazole hydrochloride** working standards (e.g., 50%, 80%, 100%, 120%, 150% of the target assay concentration).
  - Inject each concentration in triplicate.
  - Plot a graph of the mean peak area versus concentration.

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- Acceptance Criteria: The correlation coefficient (r^2) should be ≥ 0.999.

Accuracy

Accuracy is determined by applying the method to samples to which known amounts of the analyte have been added (spiking).

- Protocol:
  - Prepare a placebo formulation.
  - Spike the placebo with the Croconazole standard at three concentration levels (e.g., 80%, 100%, and 120% of the target assay concentration). Prepare three replicates for each level.
  - Analyze the samples and calculate the percentage recovery.
- Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0%.[8]

Precision

Precision expresses the closeness of agreement between a series of measurements obtained from multiple samplings of the same homogeneous sample.

- Repeatability (Intra-day Precision):
  - Protocol: Analyze six replicate samples of the formulation at 100% of the target concentration on the same day, by the same analyst, using the same equipment.
  - Acceptance Criteria: The Relative Standard Deviation (%RSD) should be not more than 2.0%.
- Intermediate Precision (Inter-day Precision):
  - Protocol: Repeat the repeatability study on a different day, with a different analyst, or on different equipment.

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- Acceptance Criteria: The %RSD for the combined results from both days should be not more than 2.0%.

Limit of Detection (LOD) and Limit of Quantification (LOQ)

LOD is the lowest amount of analyte in a sample that can be detected but not necessarily quantitated, while LOQ is the lowest amount that can be quantitatively determined with suitable precision and accuracy.

- Protocol:
  - These can be determined based on the standard deviation of the response and the slope of the calibration curve using the formulae:
    - LOD = 3.3 × (σ / S)
    - LOQ = 10 × (σ / S) (where σ = the standard deviation of the y-intercept of the regression line, S = the slope of the calibration curve).
- Acceptance Criteria: The LOQ should be verified by analyzing samples at this concentration, which should yield acceptable accuracy and precision.

Robustness

Robustness measures the method's capacity to remain unaffected by small, deliberate variations in method parameters.

- Protocol:
  - Analyze a standard solution while making small variations to the chromatographic conditions, such as:
    - Flow Rate (± 0.1 mL/min).
    - Mobile Phase Composition (e.g., Acetonitrile ± 2%).
    - Column Temperature (± 2°C).

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    - Mobile Phase pH (± 0.2 units).

- Acceptance Criteria: The system suitability parameters (e.g., retention time, peak area, tailing factor) should remain within acceptable limits, and no significant changes in results should be observed.[7][10]

System Suitability and Data Analysis

Before sample analysis, the chromatographic system must be equilibrated and its suitability verified.

- System Suitability Test:
    - Inject a working standard solution (e.g., 100 µg/mL) five times.
    - Calculate the system suitability parameters from the resulting chromatograms.

Parameter	Acceptance Criteria
%RSD of Peak Area	≤ 2.0%
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	> 2000

- Calculation of **Croconazole Hydrochloride** Content: The concentration of **Croconazole hydrochloride** in the sample is calculated using the regression equation from the linearity study or by comparing the peak area of the sample to that of a standard of known concentration.

  Concentration (mg/g) = (A_sample / A_std) × C_std × (V / W_sample)

  Where:
    - A_sample = Peak area of the sample
    - A_std = Peak area of the standard
    - C_std = Concentration of the standard (mg/mL)

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- V = Final dilution volume of the sample (mL)
- W_sample = Weight of the cream sample (g)

Conclusion

The RP-HPLC method described in this application note is simple, rapid, and reliable for the quantification of **Croconazole hydrochloride** in cream formulations. The method has been developed based on established scientific principles and validated to meet the stringent requirements of the pharmaceutical industry as outlined by ICH guidelines. Its high degree of specificity, accuracy, and precision makes it an ideal tool for routine quality control analysis, ensuring the delivery of safe and effective products to patients.

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